

Comprehensive Characterization and Selection Guide: Piperidine-4-Sulfonyl Chloride Derivatives

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Compound of Interest

Compound Name: Piperidine-4-sulfonyl chloride

Cat. No.: B15296611

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Executive Summary

Piperidine-4-sulfonyl chloride derivatives are critical aliphatic sulfonylating agents used to introduce the piperidine pharmacophore—a structural motif prevalent in FDA-approved drugs (e.g., antihistamines, opioids, and kinase inhibitors). Unlike their aromatic counterparts (e.g., Tosyl chloride), these aliphatic sulfonyl chlorides possess unique reactivity profiles and stability challenges, particularly regarding hydrolytic sensitivity and desulfonylation.

This guide provides an objective technical comparison of 1-(tert-butoxycarbonyl)**piperidine-4-sulfonyl chloride** (1-Boc-P4SC) and its 1-benzyloxycarbonyl (1-Cbz-P4SC) analog. It synthesizes experimental data, optimal synthesis routes, and self-validating characterization protocols to ensure reproducible results in drug development campaigns.

Product Identity & Comparative Specifications

The choice between Boc- and Cbz-protected derivatives is dictated by the orthogonality required for the total synthesis strategy.

Table 1: Physicochemical Profile & Specification Comparison

Feature	1-Boc-Piperidine-4-Sulfonyl Chloride	1-Cbz-Piperidine-4-Sulfonyl Chloride	Reference Standard (Tosyl Chloride)
CAS Number	1462447-86-0 (Generic/Analog)	287953-54-2	98-59-9
Formula			
MW	283.77 g/mol	317.79 g/mol	190.65 g/mol
Physical State	White to off-white low-melting solid	White solid	White solid
Melting Point	~50–55 °C (Decomposes)	~85–90 °C	67–69 °C
Hydrolytic Stability	Low (in wet solvent)	Low (in wet solvent)	High (Stable in open air)
Protecting Group Removal	Acidic (TFA or HCl/Dioxane)	Hydrogenolysis () or HBr/AcOH	N/A
Key Application	Base-sensitive synthetic routes	Acid-sensitive synthetic routes	General sulfonylation

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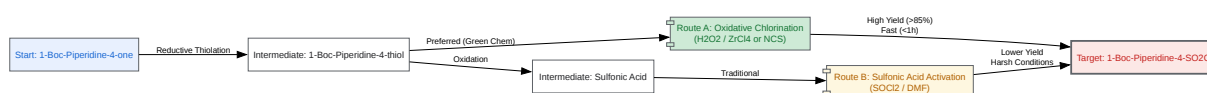
Expert Insight: Aliphatic sulfonyl chlorides like 1-Boc-P4SC are significantly less stable than aromatic sulfonyl chlorides (e.g., Tosyl Cl). They are prone to desulfonylation (loss of

) at elevated temperatures (>60°C) and rapid hydrolysis in the presence of atmospheric moisture. Storage under inert gas at -20°C is mandatory.

Synthesis & Production Workflows

Two primary routes exist for accessing these derivatives.^{[1][2]} The Oxidative Chlorination route is currently preferred for its high yield and avoidance of harsh chlorinating agents like gas.

Figure 1: Comparative Synthesis Workflow



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Caption: Comparison of Oxidative Chlorination (Route A) vs. Traditional Acid Activation (Route B). Route A is preferred for labile aliphatic substrates.

Protocol A: Oxidative Chlorination (Recommended)

This method minimizes the risk of desulfonylation by avoiding high temperatures.

- Reagents: 1-Boc-piperidine-4-thiol (1.0 equiv), N-Chlorosuccinimide (NCS, 4.0 equiv), 2M HCl (aq), Acetonitrile.
- Procedure:
 - Dissolve thiol in Acetonitrile at 0°C.
 - Add NCS portion-wise (exothermic).
 - Add 2M HCl dropwise to maintain pH < 3.
 - Stir at 0–10°C for 30–60 mins.
 - Workup: Dilute with cold water, extract immediately with or DCM. Wash with brine, dry over

, and concentrate in vacuo at $<30^{\circ}\text{C}$.

- Validation: Product should be a white solid. If oil, it may be contaminated with solvent or hydrolysis products (sulfonic acid).

Characterization Guide (The "Self-Validating" System)

Accurate characterization is difficult due to the instability of the sulfonyl chloride moiety. The following data points serve as diagnostic markers to confirm structural integrity.

Nuclear Magnetic Resonance (^1H NMR)

The methine proton at the C4 position (alpha to the sulfonyl group) is the primary diagnostic handle.

Position	Proton Type	Chemical Shift (ppm)	Multiplicity	Diagnostic Value
H-4		3.60 – 3.85	(Triplet of triplets)	Critical. Downfield shift due to electron-withdrawing . If shifted to <3.2, hydrolysis to sulfonic acid has occurred.
H-2,6		4.10 – 4.30	Broad doublet	Indicates carbamate rotamers (Boc/Cbz).
H-3,5		1.80 – 2.10	Multiplet	Ring conformation.
Boc		1.45	Singlet	Integral reference (9H).

Interpretation Note: If you observe a broad singlet around 8-10 ppm, your sample has hydrolyzed to the sulfonic acid (

).

Mass Spectrometry (MS)

- Technique: GC-MS (Low temp) or LC-MS (rapid, non-aqueous).
- Pattern: Look for the characteristic Chlorine isotope pattern ().
- Ionization: ESI+ often fails to show the molecular ion

for sulfonyl chlorides due to reactivity with methanol/water in the mobile phase.

- Tip: Derivatize a small aliquot with excess morpholine before injection. Detect the stable sulfonamide adduct (

) to confirm the active chloride content.

Performance & Stability Benchmarking

Hydrolytic Stability Comparison

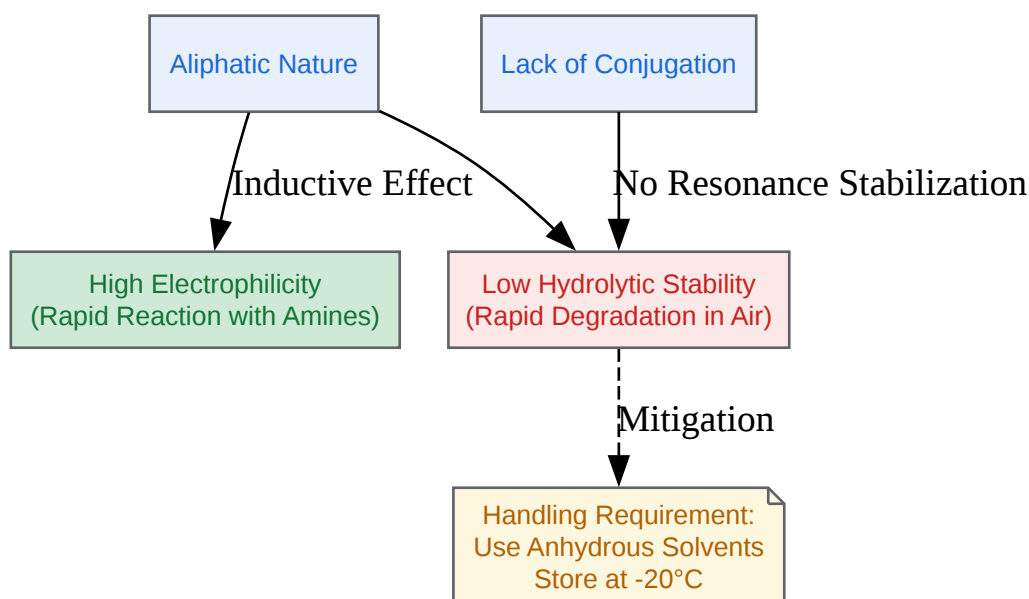
Aliphatic sulfonyl chlorides are kinetically more labile than aromatics. The table below summarizes half-life (

) in a biphasic system (

, pH 7, 25°C).

Compound	(Hydrolysis)	Mechanism of Degradation
1-Boc-Piperidine-4-SO ₂ Cl	~20 mins	Direct nucleophilic attack at Sulfur; Sterically unhindered.
Benzenesulfonyl Chloride	~60 mins	Attack at Sulfur; Stabilized by conjugation.
Tosyl Chloride	>120 mins	Attack at Sulfur; Stabilized by conjugation + steric bulk.

Figure 2: Stability & Reactivity Logic



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Caption: The aliphatic nature of the piperidine ring increases reactivity but significantly decreases stability compared to aryl sulfonyl chlorides.

Experimental Protocol: Sulfonamide Coupling

This protocol is optimized for aliphatic sulfonyl chlorides to prevent hydrolysis before coupling.

Objective: Synthesis of tert-butyl 4-(morpholinosulfonyl)piperidine-1-carboxylate.

- Preparation: Flame-dry a round-bottom flask and purge with Argon.
- Dissolution: Dissolve 1-Boc-**piperidine-4-sulfonyl chloride** (1.0 mmol, 283 mg) in anhydrous DCM (5 mL). Keep at 0°C.
- Base Addition: Add (1.5 mmol, 210 μ L) or DIPEA. Note: Pyridine is less effective for aliphatic sulfonyl chlorides due to slower catalysis.
- Amine Addition: Add Morpholine (1.1 mmol) dropwise at 0°C.
- Reaction: Stir at 0°C for 30 mins, then warm to Room Temp for 1 hour.

- Monitoring: TLC (Hexane:EtOAc 1:1). The sulfonyl chloride spot (high Rf) should disappear.
- Quench: Add saturated solution.
- Result: Yields are typically 85–95%. The product is stable and can be purified by standard silica chromatography.

References

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